

2-Chloro-4-methoxybenzaldehyde safety and hazards information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-methoxybenzaldehyde

Cat. No.: B1588500

[Get Quote](#)

An In-depth Technical Guide to the Safety and Hazards of **2-Chloro-4-methoxybenzaldehyde**

This guide provides a comprehensive overview of the safety, hazards, and handling protocols for **2-Chloro-4-methoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The information is structured to provide not just procedural steps but also the rationale behind them, ensuring a deep understanding of the risks and mitigation strategies associated with this compound.

Chemical Identity and Physicochemical Properties

A foundational understanding of a chemical's identity and physical properties is paramount for safe handling. **2-Chloro-4-methoxybenzaldehyde** is a substituted aromatic aldehyde.

Chemical Identification:

- IUPAC Name: **2-chloro-4-methoxybenzaldehyde**^[1]
- CAS Number: 54439-75-7^{[1][2]}
- Molecular Formula: C₈H₇ClO₂^{[1][2][3]}
- Molecular Weight: 170.59 g/mol ^[1]
- Synonyms: 2-chloro-4-methoxy-benzaldehyde^[1]



Physicochemical Data Summary Table:

Property	Value	Source(s)
Appearance	Solid, Light yellow solid	[4][5]
Melting Point	204-208 °C	[4]
Boiling Point	291.3 ± 35.0 °C (Predicted)	[4]
Water Solubility	Data not readily available	[4]
Stability	Stable under recommended storage conditions	[5][6]

Hazard Identification and GHS Classification

2-Chloro-4-methoxybenzaldehyde is classified as hazardous under the Globally Harmonized System (GHS). Understanding these classifications is crucial for risk assessment in the laboratory. The compound is categorized as a warning-level hazard.[1][3][4][7][8]

GHS Pictograms:

Pictogram	Name	Hazard(s)
 alt text	Exclamation Mark (GHS07)	Acute Toxicity (oral), Skin Irritant, Eye Irritant, Respiratory Irritant
 alt text	Environment (GHS09)	Hazardous to the aquatic environment

GHS Hazard and Precautionary Statements Summary Table:

Classification	Code	Statement	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3][4][7][8]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3][4][7][8]
STOT - Single Exposure	H335	May cause respiratory irritation	[3][4][7][8]
Aquatic Hazard, Chronic	H411	Toxic to aquatic life with long lasting effects	[1]

Key precautionary statements advise avoiding breathing dust (P261), washing hands thoroughly after handling (P264), avoiding release to the environment (P273), and wearing protective equipment (P280).[4][5][7][8][9]

Toxicological Profile and Health Effects

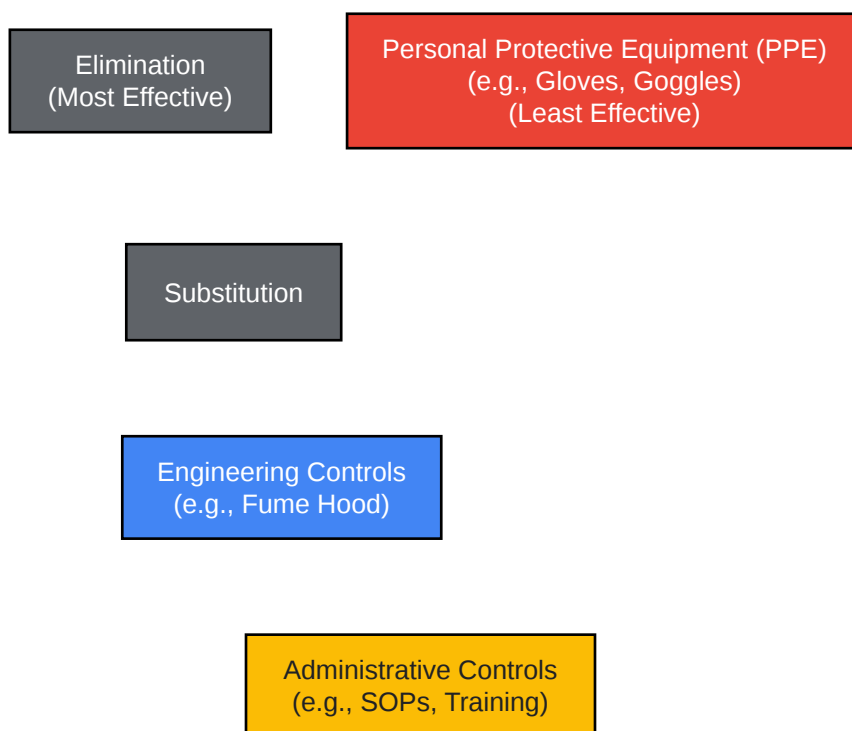
The toxicological properties of **2-Chloro-4-methoxybenzaldehyde** have not been thoroughly investigated.[4][8][10] However, the available data from GHS classifications indicate specific health risks upon exposure.

- **Acute Oral Toxicity:** The compound is classified as harmful if swallowed.[1] Ingestion may lead to adverse health effects, and medical attention should be sought immediately.
- **Skin Irritation:** Direct contact with the skin causes irritation.[3][4][7][8] Prolonged contact should be avoided, and contaminated clothing must be removed promptly.
- **Eye Irritation:** This chemical causes serious eye irritation.[3][4][7][8] Contact can result in pain, redness, and potential damage if not addressed immediately with thorough rinsing.
- **Respiratory Irritation:** As a solid, the primary inhalation risk is from dust particles. Inhalation of dust may cause respiratory tract irritation.[3][4][7][8]

- Carcinogenicity: There is no evidence to suggest this compound is a carcinogen. The International Agency for Research on Cancer (IARC) does not list it as a probable, possible, or confirmed human carcinogen.[4]

Exposure Controls and Personal Protection

Implementing a multi-layered safety approach is essential for minimizing exposure. The hierarchy of controls provides a framework for selecting the most effective measures.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes strategies from most to least effective.

Engineering Controls: The primary engineering control for handling this solid compound is to work within a certified chemical fume hood to contain dust and prevent inhalation.[2] Local exhaust ventilation should be used at places where dust is formed.[4] Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation. [10]

Personal Protective Equipment (PPE) Protocol:

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or chemical safety goggles.	Protects against dust particles and accidental splashes. [2] [4] [10]
Skin Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber). Lab coat or protective clothing.	Prevents skin irritation from direct contact. [2] [8] [10] Always inspect gloves before use and wash hands after removal.
Respiratory Protection	NIOSH/MSHA-approved N95 dust mask or higher.	Required when handling significant quantities or when dust generation is unavoidable, to prevent respiratory irritation. [2]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is fundamental to laboratory safety.

Experimental Protocol: Safe Handling

- **Preparation:** Before handling, ensure all required PPE is worn correctly. Confirm the chemical fume hood is functioning properly.
- **Aliquotting:** When weighing or transferring the solid, perform these actions within the fume hood. Use tools and techniques that minimize dust generation (e.g., avoid dropping material from a height).
- **Contact Avoidance:** Always handle the substance in a way that avoids direct contact with skin, eyes, and clothing.[\[8\]](#)[\[10\]](#)
- **Hygiene:** After handling, wash hands and forearms thoroughly with soap and water.[\[2\]](#)[\[5\]](#)[\[10\]](#) Do not eat, drink, or smoke in the laboratory.
- **Clothing:** Remove any contaminated clothing immediately and wash it before reuse.[\[2\]](#)[\[5\]](#)[\[8\]](#)

Storage Requirements:

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[10\]](#)
- Keep the container tightly closed to prevent moisture ingress and contamination.[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)

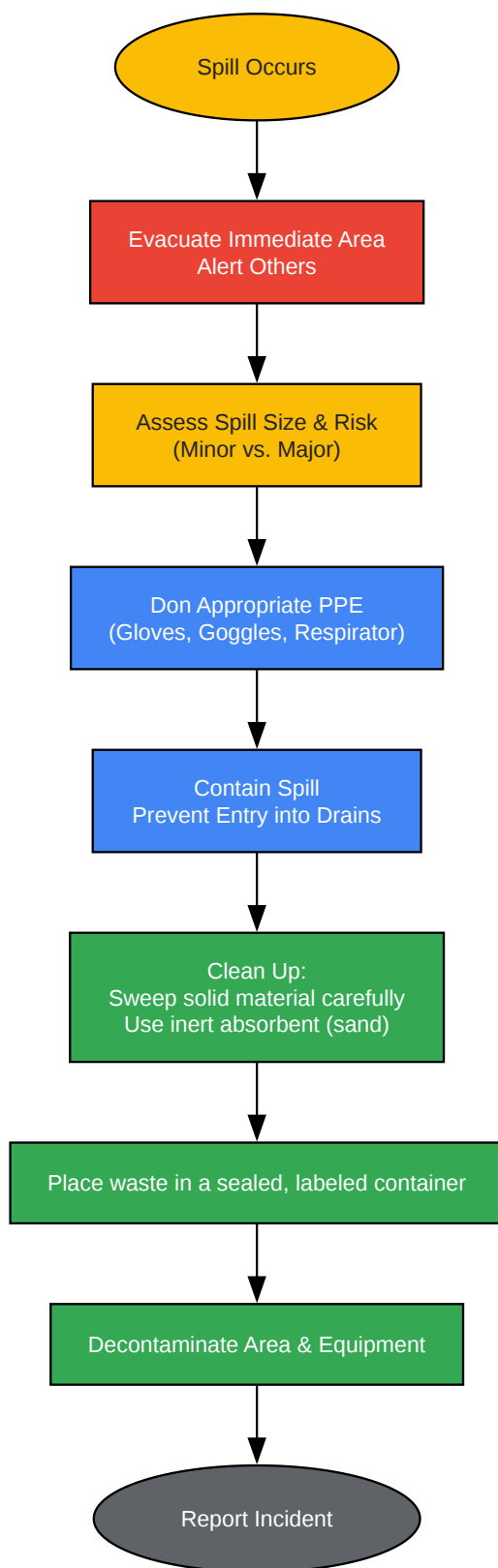
Emergency Procedures: First Aid and Spill Response

Rapid and correct response during an emergency can significantly mitigate harm.

First-Aid Measures Summary Table:

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[2] [4] [8] [10]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs and persists, seek medical attention.	[2] [4] [5] [8]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2] [4] [5] [8] [10]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2] [4] [10]

Spill Response Workflow:



[Click to download full resolution via product page](#)

Caption: A systematic workflow for responding to a chemical spill.

Fire-Fighting Measures:

- Suitable Extinguishers: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[2][4][5]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides and hydrogen chloride gas can be released.[2][4][10]
- Protective Actions: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[2][4][5][10]

Environmental Hazards and Disposal Considerations

Ecotoxicity: This chemical is classified as toxic to aquatic life with long-lasting effects.[1] Therefore, it is imperative to prevent its release into the environment. Do not allow the material to enter drains or water courses.[2][4][8]

Waste Disposal: Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed professional waste disposal service. Containers should be kept closed and properly labeled for disposal.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-4-methoxybenzaldehyde | C₈H₇ClO₂ | CID 9361746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-4-methoxybenzaldehyde | CAS#:54439-75-7 | Chemsrcc [chemsrc.com]
- 3. 3-Chloro-4-methoxybenzaldehyde | C₈H₇ClO₂ | CID 78619 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. chemicalbook.com [chemicalbook.com]
- 5. bio.vu.nl [bio.vu.nl]
- 6. westliberty.edu [westliberty.edu]
- 7. Page loading... [wap.guidechem.com]
- 8. biosynth.com [biosynth.com]
- 9. 54439-75-7 | 2-Chloro-4-methoxybenzaldehyde | Aryls | Ambeed.com [ambeed.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Chloro-4-methoxybenzaldehyde safety and hazards information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588500#2-chloro-4-methoxybenzaldehyde-safety-and-hazards-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com